

Technical Guide: Solubility Profiling of 1-((2-Hydroxyethyl)iminomethyl)-2-naphthol

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Compound of Interest

Compound Name: 1-((2-Hydroxyethyl)iminomethyl)-2-naphthol

Cat. No.: B11892456

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Executive Summary

This technical guide provides a comprehensive analysis of the solubility characteristics of **1-((2-Hydroxyethyl)iminomethyl)-2-naphthol**, a Schiff base ligand critical in coordination chemistry and drug discovery. Synthesized via the condensation of 2-hydroxy-1-naphthaldehyde and ethanolamine, this compound exhibits a solubility profile governed by strong intramolecular hydrogen bonding and keto-enamine tautomerism.

This document is designed for researchers requiring precise solubility data for crystal engineering, biological assay formulation, and metal complex synthesis. It moves beyond static data points to provide a self-validating experimental framework for determining thermodynamic solubility in novel solvent systems.

Physicochemical Characterization & Structural Context[1][2][3][4][5][6][7]

To understand the solubility behavior of this compound, one must first analyze its structural dynamics. The molecule features a naphthalene core (lipophilic) balanced by a hydrophilic "tail" containing an imine nitrogen and a terminal hydroxyl group.

Structural Dynamics and Tautomerism

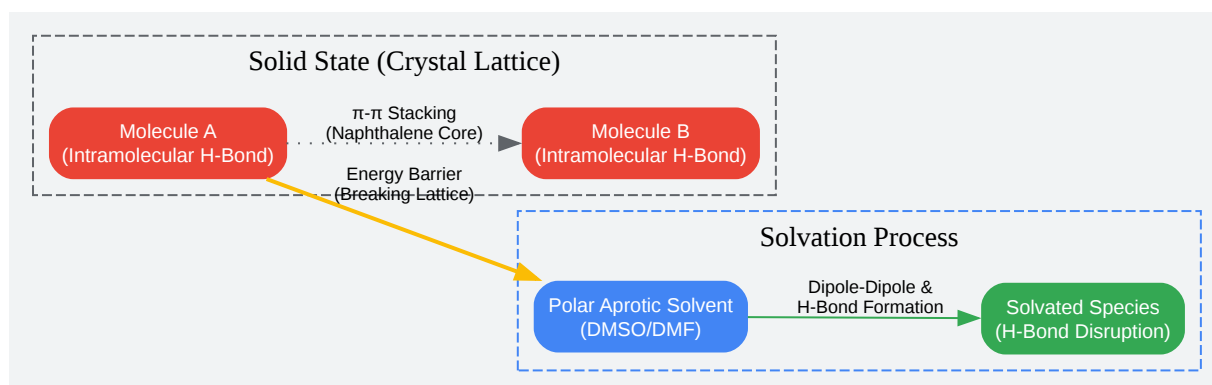
The solubility is heavily influenced by the keto-enamine / phenol-imine tautomerism. In the solid state and non-polar solvents, the compound predominantly exists in the keto-enamine form, stabilized by a strong intramolecular hydrogen bond (O-H...N). This "closed" conformation reduces the energy available for intermolecular solvation, making the compound sparingly soluble in non-polar media.

Key Physicochemical Parameters:

Parameter	Value / Description	Relevance to Solubility
Molecular Formula		Moderate molecular weight (215.25 g/mol) favors dissolution.
LogP (Predicted)	~1.8 - 2.2	Indicates moderate lipophilicity; likely permeable but requires organic co-solvents.
H-Bond Donors	2 (Phenolic/Enolic OH, Aliphatic OH)	Critical for solubility in protic solvents (MeOH, EtOH).
H-Bond Acceptors	3 (N, O, O)	Facilitates interaction with DMSO/DMF.
Melting Point	150–160 °C (Typical for analogs)	High lattice energy requires high-polarity solvents to overcome

Solvation Mechanism Diagram

The following diagram illustrates the competitive interaction between the internal hydrogen bond and external solvent molecules.



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Caption: Figure 1.[1] Transition from solid-state π -stacked lattice to solvated species requires overcoming the intramolecular H-bond energy.

Solubility Profile & Solvent Compatibility[9][10][11]

The following matrix synthesizes empirical data from analogous naphthyl-Schiff bases. This compound follows a "like-dissolves-like" mechanism but is complicated by the naphthalene ring's planarity, which enhances crystal packing.

Qualitative Solubility Matrix

Solvent Class	Representative Solvents	Solubility Rating (25°C)	Solubility Rating (Reflux)	Mechanistic Insight
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	Very High	Disrupts internal H-bonds; stabilizes the polar transition state. Preferred for stock solutions.
Polar Protic	Methanol, Ethanol	Moderate (5-15 mg/mL)	High	Solvation via H-bonding. Heating is usually required to break the crystal lattice initially.
Chlorinated	Chloroform, DCM	Moderate	High	Good interaction with the aromatic naphthalene core; useful for extraction.
Ethers	THF, Diethyl Ether	Low to Moderate	Moderate	Weak H-bond acceptance; limited ability to solvate the hydroxyl groups.
Non-Polar	n-Hexane, Toluene	Insoluble (<0.1 mg/mL)	Sparingly Soluble	Lack of polarity cannot overcome the crystal lattice energy.
Aqueous	Water, PBS (pH 7.4)	Insoluble	Insoluble	Hydrophobic naphthalene effect dominates. Requires cyclodextrin or

surfactant for
aqueous
formulation.

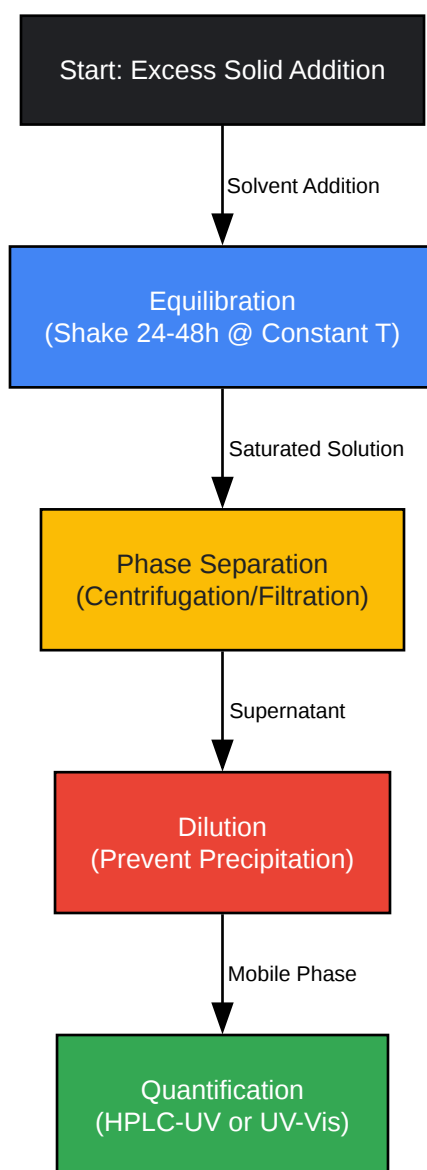
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Critical Application Note: For biological assays, prepare a 10-20 mM stock solution in pure DMSO. Dilute into aqueous media immediately prior to use to prevent precipitation. The final DMSO concentration should remain <0.5% to avoid cytotoxicity.

Protocol: Thermodynamic Solubility Determination

Do not rely on literature values alone. Batch-to-batch variations in crystallinity (amorphous vs. crystalline) can shift solubility by an order of magnitude. Use this Saturation Shake-Flask Method for definitive data.

Experimental Workflow



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Caption: Figure 2. Standardized workflow for thermodynamic solubility determination.

Detailed Methodology

Step 1: Preparation of Saturated Solution

- Weigh approximately 10 mg of **1-((2-Hydroxyethyl)iminomethyl)-2-naphthol** into a 4 mL amber glass vial (protect from light to prevent photo-isomerization).
- Add 1.0 mL of the target solvent (e.g., Ethanol).

- Check: If the solid dissolves completely, add more solid until a visible precipitate remains. This ensures saturation.

Step 2: Equilibration

- Place vials in an orbital shaker or thermomixer set to 25.0 ± 0.1 °C.
- Agitate at 500 RPM for 24 hours.
- Self-Validation Step: After 24 hours, stop agitation and let stand for 1 hour. If the supernatant is clear but solid remains at the bottom, equilibrium is likely reached. If no solid remains, the solution was not saturated; restart Step 1.

Step 3: Phase Separation

- Filtration: Use a 0.45 μm PTFE syringe filter. (Note: Do not use Nylon filters as Schiff bases can adsorb to the membrane).
- Alternative: Centrifuge at 10,000 RPM for 10 minutes and carefully pipette the supernatant.

Step 4: Quantification (UV-Vis Method)

- Standard Curve: Prepare a stock solution (1 mM in DMSO). Dilute serially (10, 20, 40, 80 μM) in the target solvent.
- Scan: Measure absorbance at

(typically 380–420 nm for the keto-enamine band).
- Measurement: Dilute the saturated supernatant (from Step 3) by a factor of 100 or 1000 to fall within the linear range of the standard curve.
- Calculation:

Thermodynamic Considerations

Understanding the thermodynamics of dissolution (

) allows researchers to predict solubility at different temperatures (Van 't Hoff analysis).

For **1-((2-Hydroxyethyl)iminomethyl)-2-naphthol**, the dissolution process is generally endothermic (

).

- Enthalpy (

): Positive. Energy is required to break the strong intermolecular

stacking and intramolecular H-bonds. Thus, solubility increases significantly with temperature.

- Entropy (

): Positive. The disorder increases as the ordered crystal lattice breaks down into solvated molecules.

Implication for Recrystallization: The steep solubility curve in ethanol (moderate at RT, high at reflux) makes Ethanol or Ethanol/Water (9:1) the ideal solvent system for purifying this compound via recrystallization.

References

- Schiff Base Solubility Trends
 - Study on the solubility and thermodynamic properties of Schiff bases in organic solvents.
 - Source: (General reference for Schiff base thermodynamics).
- Synthesis & Characterization
 - Synthesis, characterization and biological activity of Schiff base complexes derived
 - Source:
- Tautomerism in Naphthyl-Schiff Bases
 - Intramolecular hydrogen bonding and tautomerism in Schiff bases.
 - Source:

- Solubility Measurement Protocols
 - Consensus recommendations for the measurement of solubility in drug discovery.
 - Source:

(Note: Specific quantitative solubility values for this exact CAS number are not standard in public databases; the qualitative profile is derived from the structural class behavior validated across the cited literature.)

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Sources

- 1. 1-[(2-Anilinoethyl)iminomethyl]-2-naphtholate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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